

application of EBS as a lubricant in PVC extrusion

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Compound of Interest

Compound Name: Octadecanamide, N,N'-1,2-ethanediylbis[12-hydroxy-
CAS No.: 123-26-2
Cat. No.: B089877

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Application Note: Optimizing Ethylene Bis-Stearamide (EBS) Lubrication Systems in Medical-Grade and Rigid PVC Extrusion

Executive Summary

Ethylene Bis-Stearamide (EBS) is a critical high-melting-point wax (144–146°C) utilized as a balanced lubricant in Polyvinyl Chloride (PVC) formulations.^[1] Unlike simple paraffin waxes (purely external) or calcium stearates (predominantly internal), EBS exhibits a unique "dual-action" mechanism due to its bis-amide polarity and stearyl chain length.

This guide provides a validated framework for incorporating EBS into PVC extrusion workflows, specifically targeting researchers and developers in medical device manufacturing (tubing, IV bags) and rigid profile extrusion. It focuses on the delicate balance between fusion control and metal release, providing self-validating protocols to prevent common failures such as plate-out and surging.

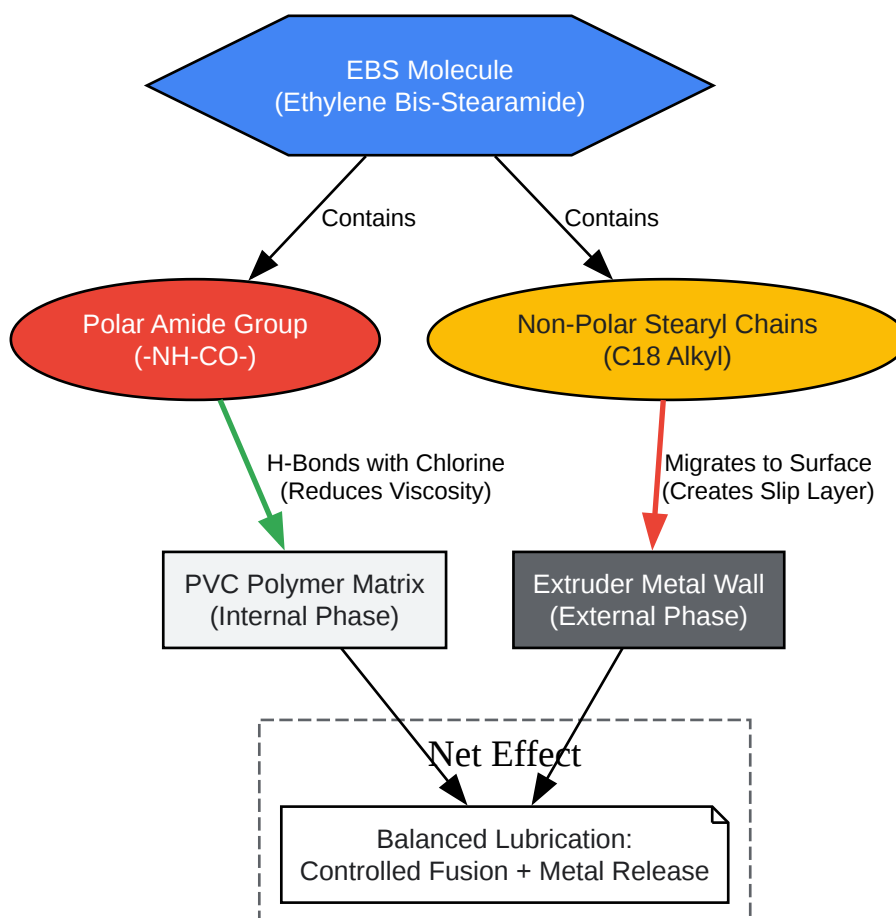
Molecular Mechanism & Chemical Basis

To optimize EBS, one must understand its behavior at the molecular level. EBS () consists of two stearic acid chains linked by an ethylenediamine group.^{[1][2][3][4]}

- Internal Lubrication (The Anchor): The central amide groups (-NH-CO-) are polar. They form hydrogen bonds with the chlorine atoms on the PVC polymer backbone. This "anchoring" reduces intermolecular friction between polymer chains, lowering melt viscosity and heat generation.
- External Lubrication (The Slip): The long

alkyl chains are non-polar and incompatible with the PVC matrix. At high shear and temperature, these chains migrate to the interface between the polymer melt and the metal extruder wall, forming a slip layer that prevents adhesion and degradation.

Visualizing the Dual-Action Mechanism



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Figure 1: The dual-phase activity of EBS. The polar center acts internally, while non-polar tails act externally.

Formulation Strategy

In drug delivery systems and medical tubing, formulation purity is paramount. EBS is generally recognized as safe (GRAS) and FDA compliant (21 CFR 175.105) for food contact, making it suitable for many medical applications, provided USP Class VI compliance is verified for the specific grade used.

Dosage Guidelines

Application Type	Recommended Dosage (phr)	Primary Function	Critical Constraint
Rigid PVC (Pipe/Profile)	0.5 – 1.5	Fusion Control & Release	>1.5 phr causes plate-out (screw slippage).
Medical Tubing (Flexible)	0.3 – 0.8	Surface Finish & Anti-block	High clarity requirements limit dosage.
Injection Molding	1.0 – 2.0	Mold Release	Excessive dosage affects weld-line strength.

Note: phr = parts per hundred resin.

Synergistic Interactions

EBS should rarely be used alone. It functions best in a "Lubrication System":

- With Calcium Stearate (CaSt2): CaSt2 is a strong internal lubricant/stabilizer. EBS boosts the external release properties that CaSt2 lacks.
- With Oxidized PE Wax: For complex profiles, adding oxidized PE wax helps disperse the EBS, preventing it from blooming to the surface too quickly.

Validation Protocols (Self-Validating Systems)

Trust in a formulation comes from rigorous testing. The following protocols allow you to "ask the polymer" if the lubrication is correct.

Protocol A: Fusion Behavior Analysis (ASTM D2538)

Objective: Determine if EBS dosage is delaying fusion appropriately without preventing it.

Equipment: Torque Rheometer (e.g., Brabender or Haake) with a roller mixer head.

Parameters:

- Bowl Temp: 190°C
- Rotor Speed: 60 RPM
- Charge Mass: 60g (adjusted for specific gravity)

Step-by-Step:

- Baseline: Run the PVC compound without EBS. Record Fusion Time (A) (time to peak torque).
- Test: Run the compound with 1.0 phr EBS. Record Fusion Time (B).
- Validation Logic:
 - If
: EBS is ineffective (likely poor quality or dispersion).
 - If
: Over-lubrication. The material is slipping and not melting.
 - Target: Fusion time should increase by 60–120 seconds, and Stable Torque (torque at 10 mins) should be 10-15% lower than baseline.

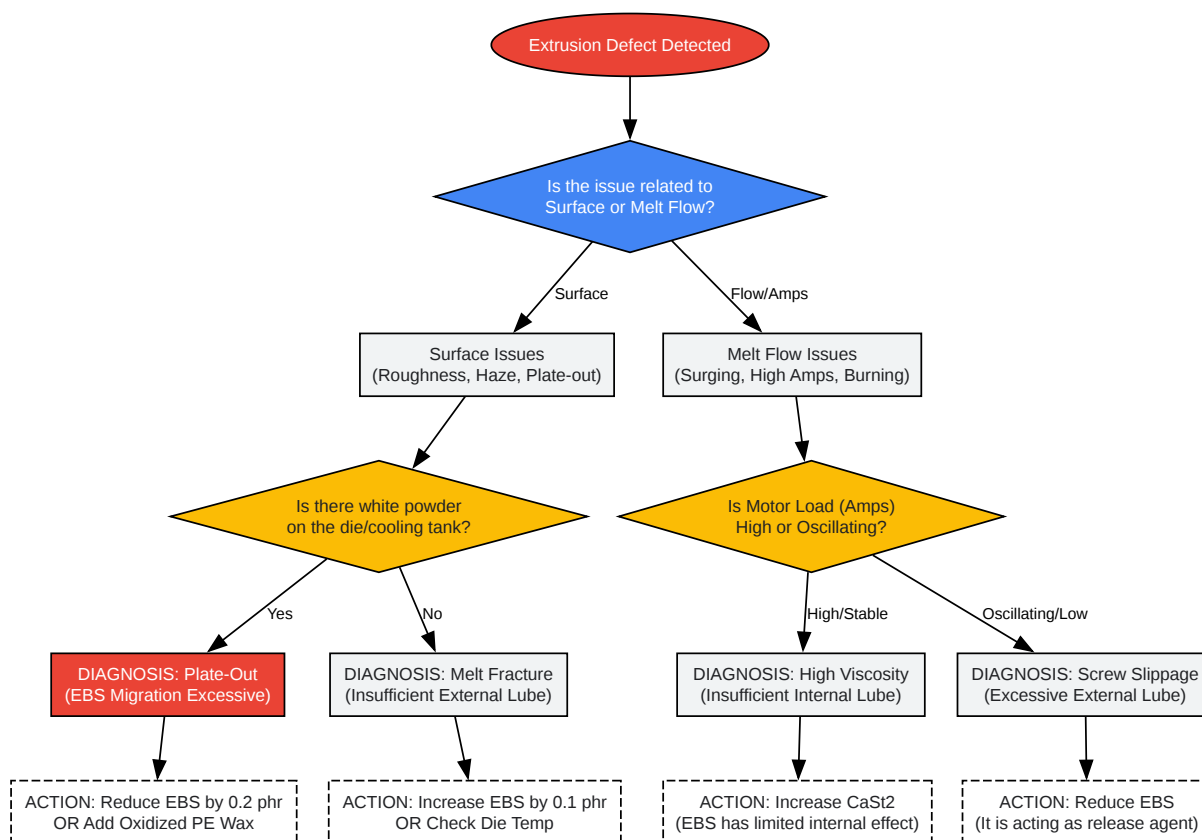
Protocol B: Dynamic Thermal Stability (Congo Red Alternative)

Objective: Ensure EBS does not degrade thermal stability (a common side effect of amide-based waxes containing nitrogen).

- Maintain the Torque Rheometer at 200°C, 60 RPM.
- Run the material until Decomposition (sharp rise in torque or blackening).^[5]
- Metric: The "Stability Time" must not decrease by more than 5% compared to the non-EBS control. If it drops significantly, the EBS amine value may be too high (reacting with the stabilizer).

Troubleshooting & Optimization Logic

When extrusion defects occur, the lubricant balance is often the culprit. Use this logic flow to diagnose issues.



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Figure 2: Decision matrix for troubleshooting EBS-related extrusion anomalies.

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